

BF-168 Fluorescent Probe: A Technical Guide for Neurodegenerative Disease Research

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Compound of Interest

Compound Name: BF-168

Cat. No.: B3182409

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The **BF-168** fluorescent probe is a styrylbenzoxazole derivative with significant applications in the field of neurodegenerative disease research, particularly Alzheimer's disease. Its ability to selectively bind to amyloid- β (A β) plaques, a key pathological hallmark of Alzheimer's, makes it a valuable tool for the visualization and quantification of these protein aggregates in brain tissue. This technical guide provides a comprehensive overview of the **BF-168** probe, including its chemical and photophysical properties, binding characteristics, and detailed protocols for its use in experimental settings.

Core Properties of BF-168

BF-168, with the chemical name 6-(2-fluoroethoxy)-2-[2-(4-methylaminophenyl)ethenyl]benzoxazole, is a lipophilic molecule designed to cross the blood-brain barrier. Its core properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₇ FN ₂ O ₂	[1]
Molecular Weight	312.34 g/mol	[1]
Excitation Wavelength	380-420 nm	[1]
Emission Wavelength	>450 nm	[1]
Solubility	Soluble in methanol and ethanol	[1]
Storage	-20°C	

Photophysical and Binding Characteristics

The utility of **BF-168** as a fluorescent probe is defined by its photophysical properties and its binding affinity to its target molecules. While specific values for the molar extinction coefficient and quantum yield of **BF-168** are not readily available in the reviewed literature, its high affinity for amyloid- β aggregates has been well-documented.

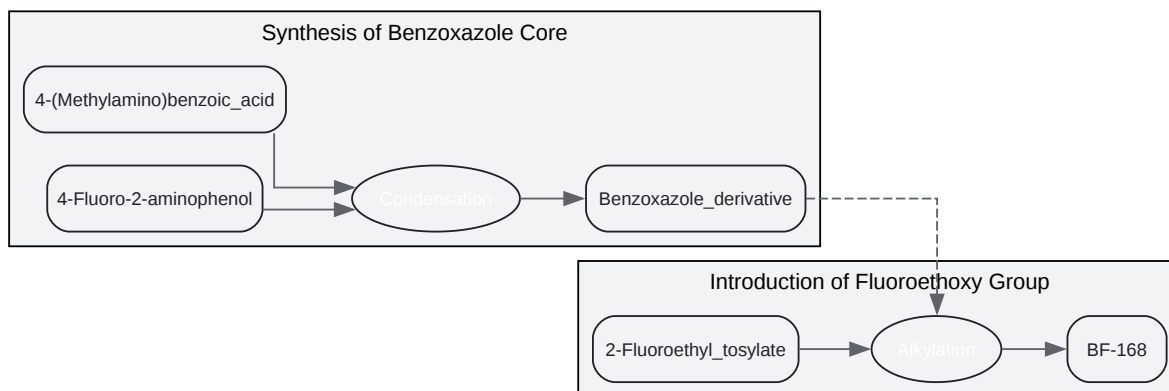
Target	Binding Affinity (K _i)	Binding Affinity (K _d)	Reference
A β 1-42 aggregates	6.4 nM	6.8 \pm 1.4 nM	
A β 1-40 aggregates	Not Reported	10.6 \pm 1.5 nM	
Tau fibrils	Not Reported	Not Reported	

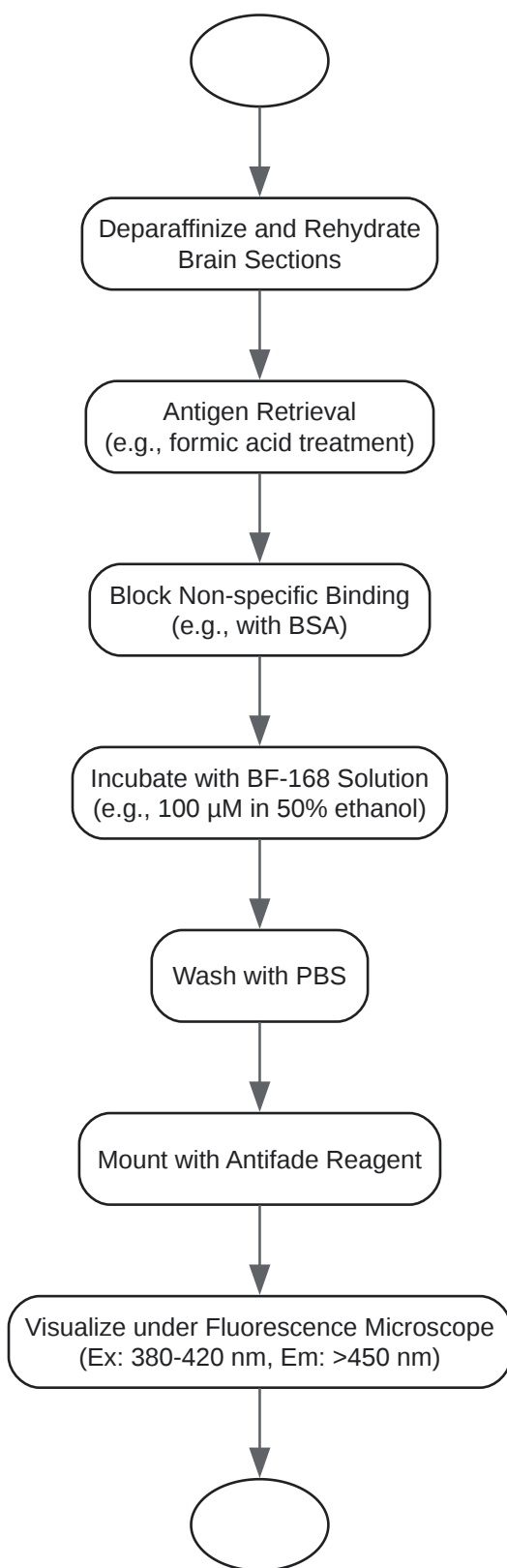
Note: While a specific binding affinity for **BF-168** to tau fibrils has not been reported, a related benzimidazole derivative, BF-188, has shown high affinity (K_i < 10 nM) for both amyloid- β and tau fibrils, suggesting potential cross-reactivity.

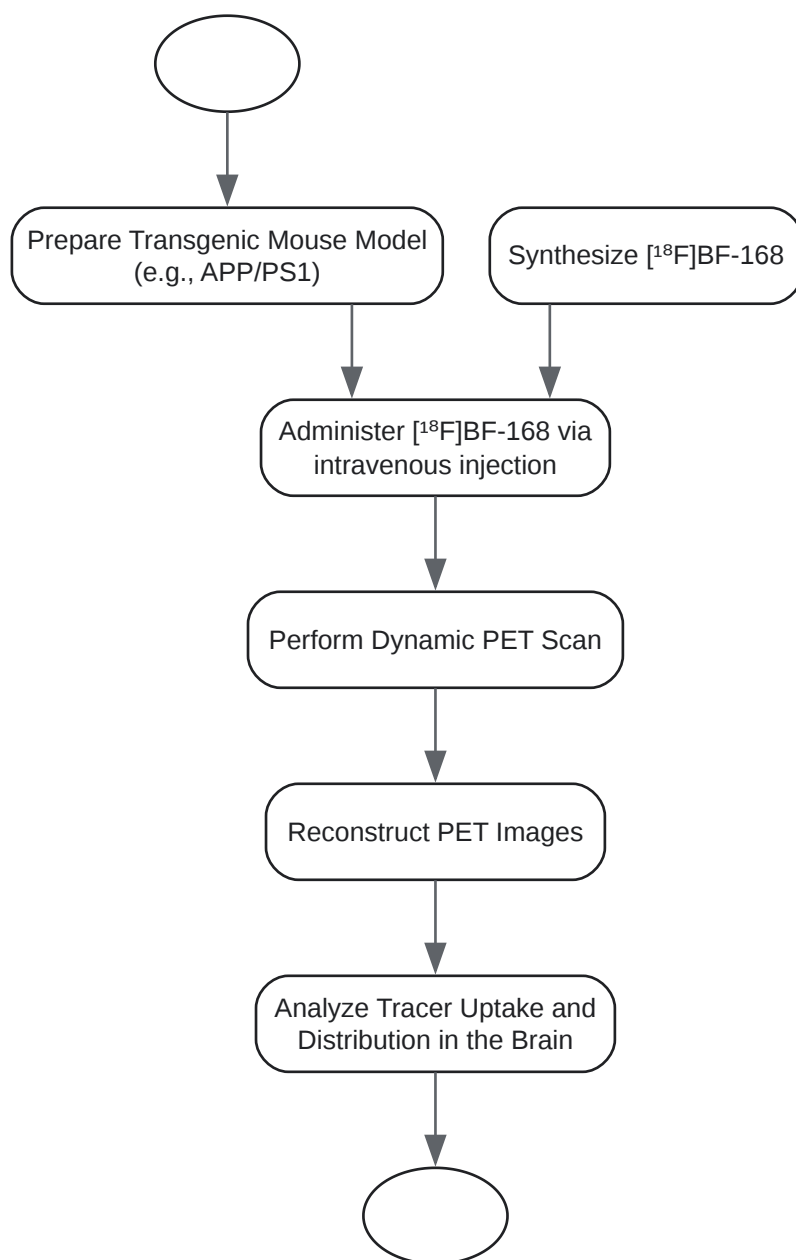
Experimental Protocols

Synthesis of BF-168

The synthesis of **BF-168** involves a multi-step process, beginning with the condensation of 4-fluoro-2-aminophenol with 4-(methylamino)benzoic acid to form the benzoxazole core, followed by subsequent modifications to introduce the fluoroethoxy group. A general synthetic scheme for related benzoxazole derivatives is outlined below.







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References

- 1. Photophysical and thermal properties of novel solid state fluorescent benzoxazole based styryl dyes from a DFT study - RSC Advances (RSC Publishing) [pubs.rsc.org]
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